

Application Notes and Protocols: Purification of Crude Cyclohexanone Oxime by Recrystallization

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Compound of Interest

Compound Name: *Cyclohexanone oxime*

Cat. No.: *B7761111*

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This document provides a detailed protocol for the purification of crude **cyclohexanone oxime** via recrystallization. **Cyclohexanone oxime** is a crucial intermediate in the industrial synthesis of nylon 6.[1][2][3] The purification process is critical to ensure the quality and purity of the final product, which directly impacts the properties of the resulting polymer.

Physicochemical Properties and Safety Data

A thorough understanding of the physical properties and safety hazards associated with **cyclohexanone oxime** is essential before commencing any experimental work.

Table 1: Physicochemical Properties of **Cyclohexanone Oxime**

Property	Value	Source
Molecular Formula	C6H11NO	[1] [4]
Molar Mass	113.16 g/mol	[1] [2] [5]
Appearance	White crystalline solid	[1] [2]
Melting Point	88-91 °C (190-196 °F)	[1] [3] [6]
Boiling Point	204-206 °C (399-403 °F)	[1] [3]
Solubility	Soluble in water, alcohol, ether, and petroleum ether. [2] [5]	
Water: 16 g/kg	[1] [3]	
Water: <0.1 g/100 mL at 20 °C	[7]	

Table 2: Safety and Hazard Information for **Cyclohexanone Oxime**

Hazard Category	Description	Precautionary Measures	Source
Health Hazards	Harmful if swallowed. [8][9] May cause eye, skin, and respiratory tract irritation.[10]	Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[8][10] Handle in a well-ventilated area or a fume hood. [8][10]	[8][9][10]
Fire Hazards	Combustible solid.[2] [7]	Keep away from heat, sparks, and open flames. Use appropriate extinguishing media such as water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]	[2][7][10]
Reactivity	Reacts violently with fuming sulfuric acid at elevated temperatures.[2][6][7]	Avoid contact with strong oxidizing agents and fuming sulfuric acid.[2][7]	[2][6][7]

Experimental Protocol: Recrystallization of Cyclohexanone Oxime

This protocol outlines the procedure for purifying crude **cyclohexanone oxime** using a suitable solvent. The choice of solvent is critical for effective recrystallization. Based on solubility data, petroleum ether, diethyl ether, ethanol, and water/ethanol mixtures are potential candidates.[2][5][11][12][13] This protocol will detail the use of petroleum ether as described in several sources.[13]

2.1. Materials and Equipment

- Crude **cyclohexanone oxime**
- Recrystallization solvent (e.g., petroleum ether, b.p. 60-80 °C)
- Erlenmeyer flasks
- Heating mantle or hot plate with a water bath
- Buchner funnel and flask
- Filter paper
- Glass stirring rod
- Ice bath
- Spatula
- Drying oven or vacuum desiccator

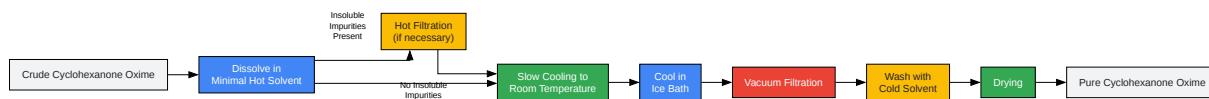
2.2. Step-by-Step Procedure

- Solvent Selection and Dissolution:
 - Place the crude **cyclohexanone oxime** in an Erlenmeyer flask.
 - Add a minimal amount of the chosen recrystallization solvent (e.g., petroleum ether) to the flask.
 - Gently heat the mixture while stirring continuously to dissolve the solid. Add more solvent in small portions until the solid is completely dissolved at the elevated temperature. Avoid adding excess solvent.
- Hot Filtration (Optional):
 - If any insoluble impurities are present in the hot solution, perform a hot gravity filtration to remove them. This step should be done quickly to prevent premature crystallization.

- Crystallization:
 - Allow the hot, clear solution to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.
 - Once the flask has reached room temperature, place it in an ice bath to maximize the yield of crystals.
- Isolation of Crystals:
 - Collect the purified crystals by vacuum filtration using a Buchner funnel.
 - Wash the crystals with a small amount of cold recrystallization solvent to remove any remaining impurities.
- Drying:
 - Dry the purified crystals in a drying oven at a temperature well below the melting point of **cyclohexanone oxime** or in a vacuum desiccator.
- Purity Assessment:
 - Determine the melting point of the recrystallized **cyclohexanone oxime**. A sharp melting point close to the literature value (88-91 °C) indicates a high degree of purity.[1][3]

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the recrystallization process.



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Caption: Workflow for the Purification of **Cyclohexanone Oxime**.

Summary of Quantitative Data

The efficiency of the recrystallization process can be evaluated by considering factors such as the choice of solvent and the resulting yield and purity of the product.

Table 3: Recrystallization Solvent Selection and Expected Outcome

Solvent	Rationale for Use	Expected Purity	Reference
Petroleum Ether	Good solubility at high temperatures and poor solubility at low temperatures.	High	[13]
Diethyl Ether	Effective for recrystallization.	High	[12]
Ethanol/Water	A mixed solvent system can be optimized for good solubility characteristics.	High	[14][15]
Water	Cyclohexanone oxime has limited solubility in cold water, making it a potential recrystallization solvent.	Moderate to High	[14]

Note: The optimal solvent and conditions should be determined empirically for the specific crude product being purified.

Concluding Remarks

Recrystallization is a powerful and straightforward technique for the purification of crude **cyclohexanone oxime**. The selection of an appropriate solvent is paramount to achieving high

purity and yield. Adherence to safety protocols is crucial throughout the procedure due to the hazardous nature of the compound and the solvents used. The purified **cyclohexanone oxime** can then be used in subsequent synthetic steps, such as the Beckmann rearrangement to produce caprolactam for nylon synthesis.[3]

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